

Spectroscopic Characterization of 4-Bromo-2-methylquinolin-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-methylquinolin-3-ol

CAS No.: 13235-12-6

Cat. No.: B077140

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Introduction

4-Bromo-2-methylquinolin-3-ol is a substituted quinoline derivative of significant interest in medicinal chemistry and materials science. The quinoline scaffold is a key pharmacophore found in numerous clinically important drugs, and the specific substitution pattern of a bromine atom, a methyl group, and a hydroxyl group imparts unique physicochemical properties that can modulate biological activity and photophysical characteristics. Accurate structural elucidation and purity assessment are paramount for any research or development endeavor involving this compound. This technical guide provides an in-depth analysis of the expected spectroscopic data for **4-Bromo-2-methylquinolin-3-ol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), grounded in the fundamental principles of these techniques and data from analogous structures.

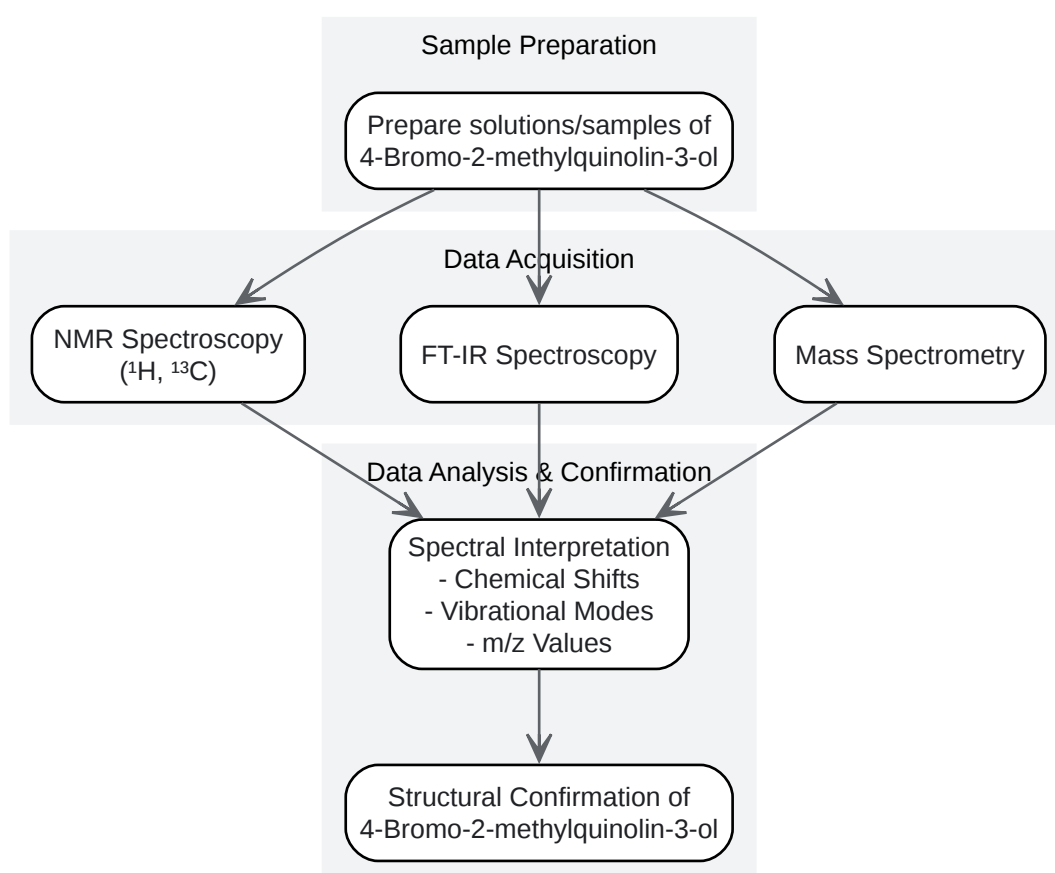
The causality behind the choice of these techniques is clear: NMR spectroscopy provides a detailed map of the carbon-hydrogen framework, IR spectroscopy identifies the key functional groups present, and mass spectrometry determines the molecular weight and provides information on the fragmentation pattern, which is crucial for confirming the elemental

composition. Together, these three methods offer a self-validating system for the comprehensive characterization of the molecule.

Molecular Structure and Spectroscopic Workflow

The logical flow for the characterization of **4-Bromo-2-methylquinolin-3-ol** begins with sample preparation, followed by data acquisition using the three core spectroscopic techniques, and culminates in data analysis and structural confirmation.

Figure 1. General Spectroscopic Workflow



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Caption: General Spectroscopic Workflow

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For **4-Bromo-2-methylquinolin-3-ol**, both ^1H and ^{13}C NMR are essential.

^1H NMR Spectroscopy

Proton NMR provides information about the chemical environment, number, and connectivity of protons.

Experimental Protocol: ^1H NMR Spectroscopy A standard protocol for acquiring a ^1H NMR spectrum is as follows:

- **Sample Preparation:** Weigh approximately 5-10 mg of the sample.
- **Dissolution:** Dissolve the sample in 0.6-0.75 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a clean NMR tube. The choice of solvent is critical; DMSO- d_6 is often preferred for compounds with hydroxyl groups to observe the exchangeable proton. Tetramethylsilane (TMS) is typically added as an internal standard ($\delta = 0.00$ ppm).^[1]
- **Data Acquisition:** Insert the NMR tube into the spectrometer. The magnetic field is "locked" onto the deuterium signal of the solvent and "shimmed" to optimize homogeneity.^[1]
- **Spectrum Recording:** Acquire the spectrum using appropriate parameters. For a ^1H spectrum, 8 to 16 scans are usually sufficient.

Predicted ^1H NMR Data and Interpretation The predicted ^1H NMR spectrum of **4-Bromo-2-methylquinolin-3-ol** in DMSO- d_6 is expected to show signals corresponding to the aromatic protons, the methyl protons, and the hydroxyl proton.

Figure 2. Structure of 4-Bromo-2-methylquinolin-3-ol

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Caption: Structure of **4-Bromo-2-methylquinolin-3-ol**

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.5 - 10.5	Singlet (broad)	1H	OH	The hydroxyl proton is acidic and its chemical shift is concentration and solvent dependent. It typically appears as a broad singlet.
~8.0 - 8.2	Doublet	1H	H-5	Protons on the carbocyclic ring of the quinoline system typically resonate at downfield chemical shifts. H-5 is deshielded by the ring current.
~7.7 - 7.9	Triplet	1H	H-7	This proton will be coupled to H-6 and H-8, resulting in a triplet.
~7.5 - 7.7	Doublet	1H	H-8	H-8 is expected to be a doublet due to coupling with H-7.
~7.4 - 7.6	Triplet	1H	H-6	This proton will be coupled to H-5 and H-7,

resulting in a triplet.

~2.5

Singlet

3H

CH₃

The methyl protons are in a relatively shielded environment and are not coupled to other protons, hence they appear as a singlet.

Note: These are predicted values based on general principles and data for similar quinoline structures. Actual experimental values may vary.

¹³C NMR Spectroscopy

Carbon-13 NMR provides information on the different carbon environments within the molecule.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: A more concentrated sample is required, typically 50-100 mg, due to the low natural abundance of ¹³C.[\[1\]](#)
- Dissolution: Dissolve the sample in 0.6-0.75 mL of a deuterated solvent as for ¹H NMR.
- Data Acquisition: A greater number of scans is required (typically several hundred to thousands) to obtain a good signal-to-noise ratio. Proton decoupling is used to simplify the spectrum to single lines for each unique carbon.

Predicted ¹³C NMR Data and Interpretation The molecule has 10 carbon atoms, and due to its asymmetry, 10 distinct signals are expected in the proton-decoupled ¹³C NMR spectrum.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~160	C-2	The carbon bearing the methyl group and adjacent to the nitrogen is expected at a downfield shift.
~145	C-8a	A quaternary carbon in the aromatic system.
~140	C-3	The carbon bearing the hydroxyl group will be significantly deshielded.
~130	C-7	Aromatic CH carbon.
~128	C-5	Aromatic CH carbon.
~125	C-4a	A quaternary carbon in the aromatic system.
~124	C-6	Aromatic CH carbon.
~122	C-8	Aromatic CH carbon.
~110	C-4	The carbon atom attached to the bromine will be shifted to this region. The C-Br bond has a characteristic effect on the chemical shift. [2]
~20	CH ₃	The methyl carbon is expected in the aliphatic region of the spectrum.

Note: These are predicted values based on known substituent effects on the quinoline ring system.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FT-IR Spectroscopy For a solid sample like **4-Bromo-2-methylquinolin-3-ol**, one of the following methods is typically employed:

- KBr Pellet Method: Approximately 1-2 mg of the sample is finely ground with 100-200 mg of dry potassium bromide (KBr) powder. The mixture is then pressed into a transparent pellet, which is placed in the IR beam.[\[3\]](#)
- Attenuated Total Reflectance (ATR): A small amount of the solid sample is placed directly onto the ATR crystal (e.g., diamond or germanium), and pressure is applied to ensure good contact. This method requires minimal sample preparation.[\[4\]](#)

Predicted IR Data and Interpretation The IR spectrum will provide clear evidence for the hydroxyl group, the aromatic rings, and the C-Br bond.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale
~3200-3400 (broad)	O-H stretch	Hydroxyl (-OH)	The broadness of this peak is due to hydrogen bonding.
~3000-3100	C-H stretch	Aromatic C-H	Characteristic stretching vibrations for sp ² C-H bonds.
~2850-2960	C-H stretch	Methyl (-CH ₃)	Stretching vibrations for sp ³ C-H bonds.
~1500-1600	C=C and C=N stretch	Quinoline Ring	Multiple bands are expected in this region corresponding to the stretching of the aromatic and heteroaromatic rings. [5]
~1200-1300	C-O stretch	Phenolic C-O	The stretching vibration of the carbon-oxygen single bond of the hydroxyl group.
~1000-1100	C-Br stretch	Aryl Bromide	The C-Br stretching vibration typically appears in the fingerprint region and can be weak.
~750-850	C-H bend	Aromatic C-H out-of-plane	The pattern of these bands can sometimes give information about the substitution pattern of the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and information about its structure through analysis of its fragmentation pattern.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** A dilute solution of the sample is introduced into the mass spectrometer, often via direct infusion or coupled with a chromatographic system like GC or LC.
- **Ionization:** The molecules are ionized. Electron Impact (EI) is a common technique that causes fragmentation, while softer ionization methods like Electrospray Ionization (ESI) can be used to observe the molecular ion with less fragmentation.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z).
- **Detection:** The abundance of each ion is measured, and a mass spectrum is generated.

Predicted Mass Spectrum and Interpretation The molecular formula of **4-Bromo-2-methylquinolin-3-ol** is $C_{10}H_8BrNO$, with a molecular weight of approximately 238.08 g/mol .

A key feature in the mass spectrum will be the isotopic pattern of bromine. Bromine has two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in nearly equal abundance. This results in a characteristic "doublet" for the molecular ion and any fragment containing a bromine atom, with two peaks of nearly equal intensity separated by 2 m/z units (M^+ and $M+2^+$).

m/z Value	Ion	Interpretation
237 / 239	$[\text{C}_{10}\text{H}_8^{79}\text{BrNO}]^+ / [\text{C}_{10}\text{H}_8^{81}\text{BrNO}]^+$	Molecular ion peak (M^+ and $\text{M}+2^+$). The presence of this pair in a ~1:1 ratio is strong evidence for a single bromine atom in the molecule.
222 / 224	$[\text{M} - \text{CH}_3]^+$	Loss of the methyl group.
210 / 212	$[\text{M} - \text{COH}]^+$	Loss of a formyl radical, a common fragmentation pathway.
158	$[\text{M} - \text{Br}]^+$	Loss of the bromine atom, resulting in a fragment at m/z 158.
130	$[\text{C}_9\text{H}_8\text{N}]^+$	Further fragmentation of the quinoline ring system, possibly through loss of CO from the $[\text{M} - \text{Br}]^+$ fragment.

Conclusion

The combination of NMR, IR, and MS provides a robust and comprehensive characterization of **4-Bromo-2-methylquinolin-3-ol**. While direct experimental data is not readily available in the cited literature, the predicted spectra, based on established principles and data from analogous compounds, offer a strong and reliable framework for researchers, scientists, and drug development professionals. The methodologies and interpretations presented in this guide constitute a self-validating system for the unambiguous identification and structural elucidation of this and similar quinoline derivatives.

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